

Personal protective equipment for handling 3,5-dichloro-L-tyrosine

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Compound of Interest

Compound Name: 3,5-dichloro-L-tyrosine

Cat. No.: B556663

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Essential Safety and Handling Guide for 3,5-dichloro-L-tyrosine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3,5-dichloro-L-tyrosine** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Hazard Identification and Personal Protective Equipment (PPE)

3,5-dichloro-L-tyrosine is a halogenated aromatic amino acid. While specific toxicity data is limited, it should be handled with care, assuming it may cause skin, eye, and respiratory irritation. The personal protective equipment listed below is essential to prevent exposure.

Summary of Required Personal Protective Equipment

Protection Type	Specification
Eye and Face	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. ^[1] A face shield should be used in addition to goggles when there is a significant risk of splashing or dust generation.
Skin Protection	Gloves: For incidental contact (e.g., splashes), double-gloving with nitrile gloves is recommended. For prolonged or direct contact, heavyweight gloves made of Viton® or Butyl rubber should be used, as they offer superior resistance to chlorinated aromatic compounds. ^[1] Always inspect gloves for degradation or punctures before use. Lab Coat/Clothing: Wear a flame-retardant lab coat, and for operations with a higher risk of exposure, impervious clothing is recommended. ^[1]
Respiratory	All handling of 3,5-dichloro-L-tyrosine powder must be conducted in a certified chemical fume hood to avoid dust formation and inhalation. ^[1] If exposure limits are exceeded or if dust cannot be controlled, a full-face respirator with an appropriate cartridge should be used. ^[1] Recommended cartridges include a combination of organic vapor and particulate filters (P100). ^[2] ^[3] ^[4]

Note: No specific occupational exposure limits (e.g., PEL, TLV) have been established for **3,5-dichloro-L-tyrosine**.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is critical for safety. The following steps outline the procedure for safely handling **3,5-dichloro-L-tyrosine**, from preparation to cleanup.

- Preparation:
 - Ensure a certified chemical fume hood is operational.
 - Verify that an emergency eyewash station and safety shower are accessible and unobstructed.
 - Gather all necessary PPE and ensure it is in good condition.
 - Prepare all necessary equipment (e.g., spatulas, weighing paper, glassware) and place it inside the fume hood to minimize movement in and out of the containment area.
- Handling (inside a chemical fume hood):
 - Don the appropriate PPE as specified in the table above.
 - Carefully weigh and transfer the **3,5-dichloro-L-tyrosine** powder. Use techniques that minimize dust generation, such as gentle scooping rather than pouring from a height.
 - If preparing a solution, add the solid to the solvent slowly to avoid splashing.
 - Keep containers of the chemical closed when not in use.
- Post-Handling and Cleanup:
 - Decontaminate all surfaces in the fume hood with an appropriate solvent (e.g., acetone), collecting the rinsate as hazardous waste.[\[5\]](#)
 - Carefully remove and dispose of contaminated disposable PPE (e.g., gloves) in the designated solid hazardous waste container.
 - Wash hands thoroughly with soap and water after removing PPE.

Emergency and Disposal Plans

Emergency Procedures

Exposure Route	First Aid Measures
Inhalation	Move the affected person to fresh air immediately.[1] If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing.[1] Flush the affected skin with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse the mouth with water.[1] Never give anything by mouth to an unconscious person. Seek immediate medical attention.
Spills	Evacuate the area. Avoid breathing dust. Wearing full PPE, including respiratory protection, cover the spill with an inert absorbent material. Carefully sweep up the material, place it into a suitable, closed, and labeled container for disposal.[1] Do not let the chemical enter drains.[1]

Disposal Plan

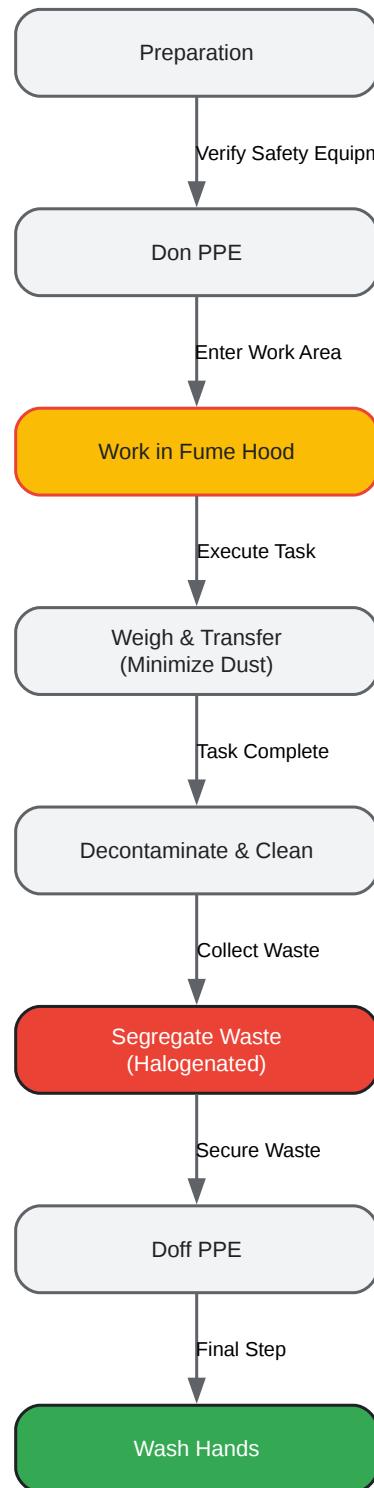
3,5-dichloro-L-tyrosine and any materials contaminated with it must be disposed of as hazardous waste.

- Waste Classification: This compound is classified as a halogenated organic waste.[5][6]

- Containment: Collect all solid waste (e.g., excess reagent, contaminated gloves, weighing paper) in a clearly labeled, sealed container designated for halogenated solid waste.[5]
- Liquid Waste: Collect any solutions of **3,5-dichloro-L-tyrosine** or solvent rinsate in a separate, clearly labeled container for halogenated liquid waste.[5] Do not mix with non-halogenated waste.[5]
- Disposal Route: Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office.[5] Halogenated organic wastes are typically disposed of via high-temperature incineration.[7]

Workflow Visualization

The following diagram illustrates the standard operating procedure for the safe handling of **3,5-dichloro-L-tyrosine**.



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References

- 1. esafetysupplies.com [esafetysupplies.com]
- 2. northwestern.edu [northwestern.edu]
- 3. Selecting the Right Reusable Respirator Cartridge Filter - Gemplers [learn.gemplers.com]
- 4. parcilsafety.com [parcilsafety.com]
- 5. fishersci.com [fishersci.com]
- 6. multimedia.3m.com [multimedia.3m.com]
- 7. CDC - NIOSH Pocket Guide to Chemical Hazards - Chlorine [cdc.gov]
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